

Application Notes: Preparation of (+)-S-2-hydroxy-2-methyl-hexanoic acid

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Compound of Interest

Compound Name: 2-Hydroxy-2-methylhexanoic acid

Cat. No.: B3151312

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Introduction

(+)-S-2-hydroxy-2-methyl-hexanoic acid is a crucial stereospecific intermediate in the synthesis of various biologically active molecules, most notably prostaglandin analogs.^{[1][2][3]} The precise stereochemistry of this building block is essential for the desired therapeutic effects of the final products. This document outlines a well-established and reliable method for the preparation of enantiomerically pure (+)-S-2-hydroxy-2-methyl-hexanoic acid via an asymmetric halolactonization reaction.^{[1][2][3]}

Methodology Overview

The synthesis of (+)-S-2-hydroxy-2-methyl-hexanoic acid is achieved through a multi-step process that employs L-proline as a chiral auxiliary to induce the desired stereochemistry.^{[1][2][3]} The general workflow begins with the formation of an amide from 2-methylene-hexanoic acid and L-proline, followed by a diastereoselective bromolactonization. Subsequent dehalogenation and hydrolysis yield the target compound with high optical purity. This method avoids tedious classical resolution of a racemic mixture, which often involves expensive resolving agents.^[2]

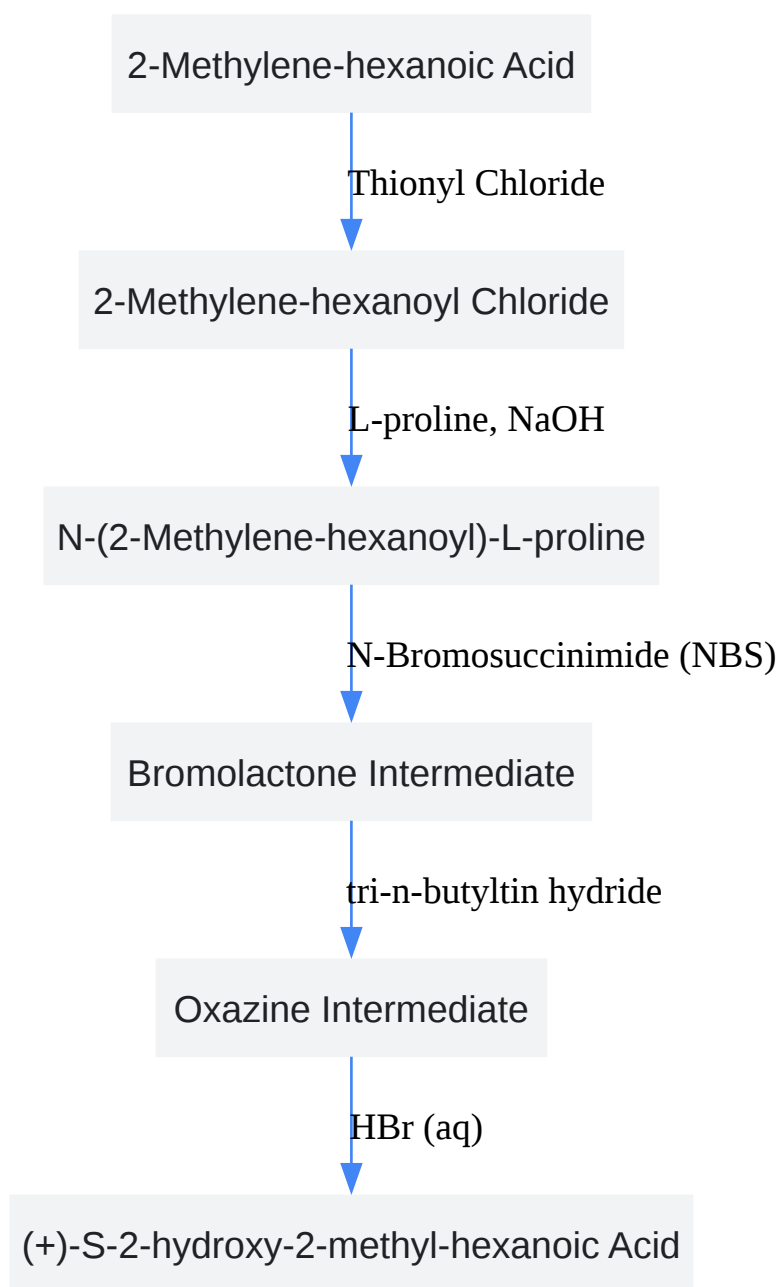
Quantitative Data Summary

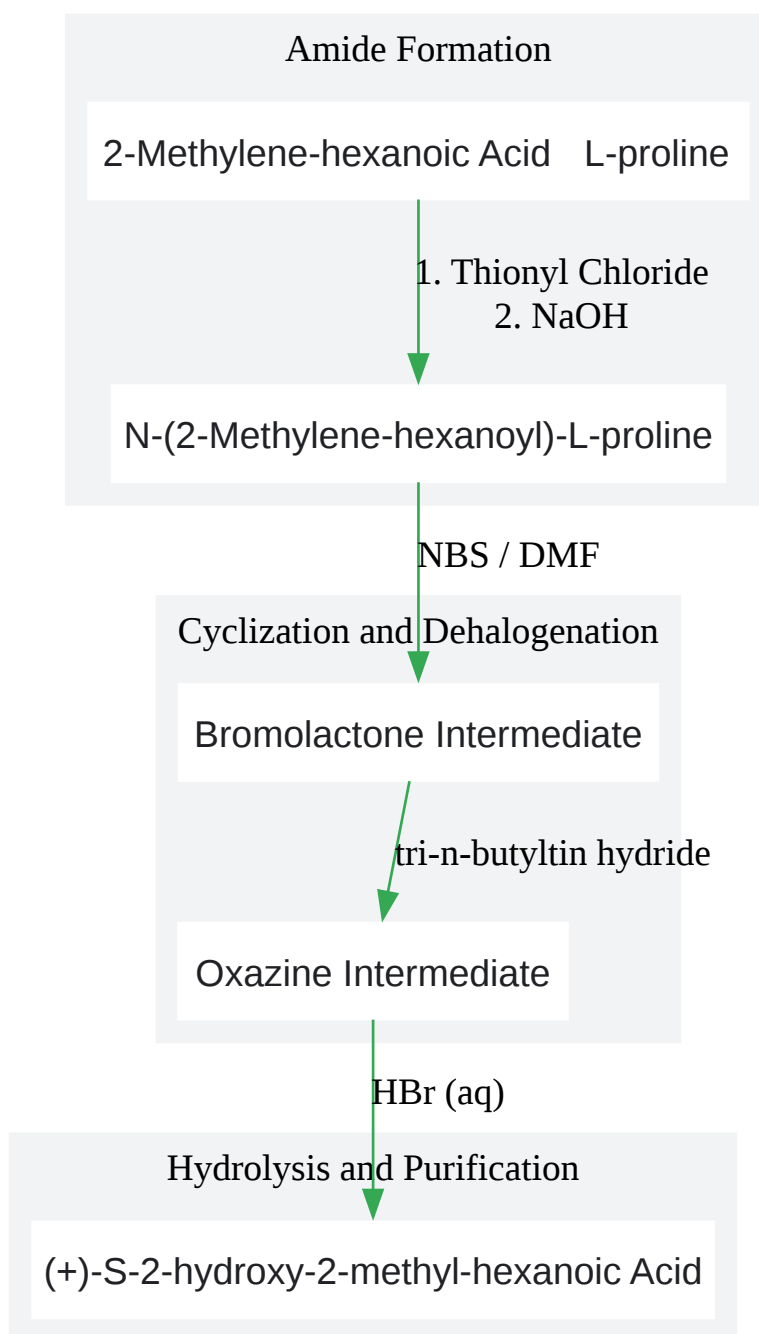
The following table summarizes the key quantitative data associated with the synthesis of (+)-S-2-hydroxy-2-methyl-hexanoic acid and its intermediates, as reported in the literature.

Step	Intermediate/Product	Molecular Formula	Molecular Weight (g/mol)	Yield (%)	Melting Point (°C)	Analytical Data
1	N-(2-Methylene-hexanoyl)-L-proline	C ₁₂ H ₁₉ NO ₃	225.28	-	-	-
2	Bromolactone Intermediate	C ₁₂ H ₁₈ BrNO ₃	304.18	~57 (crystallized)	-	Calculated: C, 47.38; H, 5.96; N, 4.61. Found: C, 47.55; H, 6.21; N, 4.62[3]
3	Oxazine Intermediate	C ₁₂ H ₁₉ NO ₂	225.28	-	-	Calculated: C, 63.97; H, 8.50; N, 6.22. Found: C, 64.03; H, 8.55; N, 6.42[3]
4	(+)-S-2-hydroxy-2-methyl-hexanoic acid	C ₇ H ₁₄ O ₃	146.18	~86 (from oxazine)	70.5-72	[α] _D +24.05 (c=1.537 in H ₂ O)[3]

Experimental Workflow

The overall synthetic process can be visualized as a linear sequence of reactions, starting from 2-methylene-hexanoic acid and proceeding through several key intermediates to the final product.





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References

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